

# Meta-analysis of studies investigating the therapeutic potential of Salviaplebeiaside

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## Compound of Interest

Compound Name: *Salviaplebeiaside*

Cat. No.: *B593401*

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## A Comparative Guide to the Therapeutic Potential of Salvia Plebeia Constituents

This guide provides a meta-analytical overview of studies investigating the therapeutic potential of compounds derived from *Salvia plebeia* R. Br., a plant used in traditional medicine for various ailments.<sup>[1][2]</sup> The focus is on its demonstrated anti-inflammatory, antioxidant, and anticancer activities, with objective comparisons based on available experimental data. This document is intended for researchers, scientists, and professionals in drug development.

### Anti-inflammatory and Antioxidant Potential

Extracts and isolated compounds from *Salvia plebeia* have shown significant anti-inflammatory and antioxidant properties. These effects are largely attributed to the inhibition of pro-inflammatory mediators and the scavenging of reactive oxygen species (ROS).

### Comparative In Vitro Efficacy

The following table summarizes the quantitative data from studies assessing the anti-inflammatory and antioxidant activities of various compounds isolated from *Salvia plebeia*. The data is compared against standard controls where available.

Compound/Extract	Assay Type	Target/Marker	Efficacy (IC50)	Control	Control Efficacy	Source(s)
Plebeianiol A	Anti-inflammatory	NO Production	18.0 $\mu$ M	-	-	<a href="#">[2]</a> <a href="#">[3]</a>
Carnosol	Anti-inflammatory	NO Production	21.5 $\mu$ M	-	-	<a href="#">[2]</a> <a href="#">[3]</a>
Isocarnosol	Anti-inflammatory	NO Production	23.6 $\mu$ M	-	-	<a href="#">[2]</a> <a href="#">[3]</a>
Nepetoidin B	Anti-inflammatory	Pro-inflammatory mediators (NO, PGE2) & cytokines (TNF- $\alpha$ , IL-6, IL-1 $\beta$ )	Effective at $\leq$ 20 $\mu$ M (non-toxic dose)	-	-	<a href="#">[4]</a>
Plebeianiol A	Antioxidant	DPPH Radical Scavenging	29.6 $\mu$ M	Vitamin C	Similar	<a href="#">[2]</a> <a href="#">[3]</a>
Carnosol	Antioxidant	DPPH Radical Scavenging	28.8 $\mu$ M	Vitamin C	Similar	<a href="#">[2]</a> <a href="#">[3]</a>
2,11,12-trihydroxy-7,20-epoxy-8,11,13-	Antioxidant	DPPH Radical Scavenging	20.0 $\mu$ M	Vitamin C	Similar	<a href="#">[2]</a> <a href="#">[3]</a>

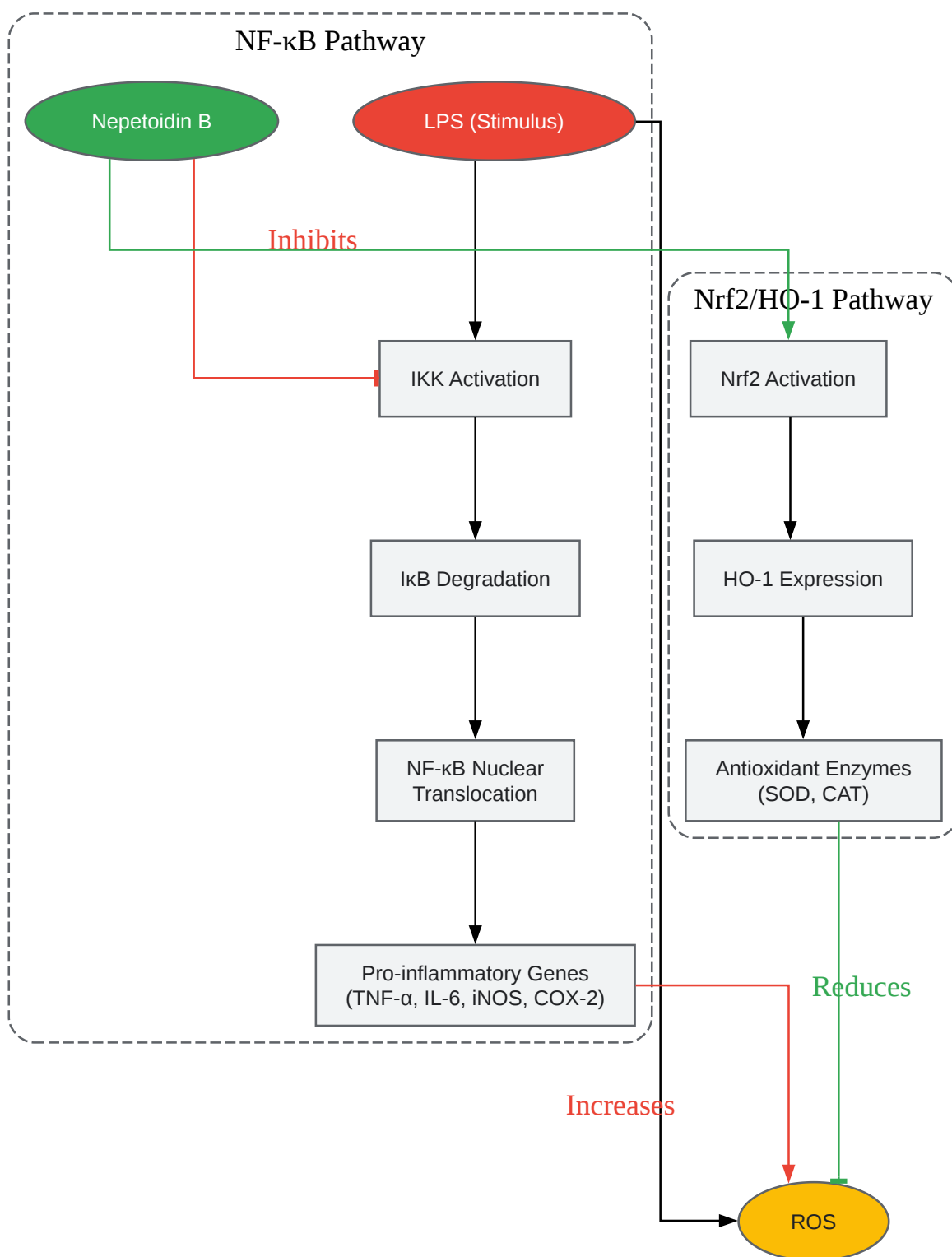
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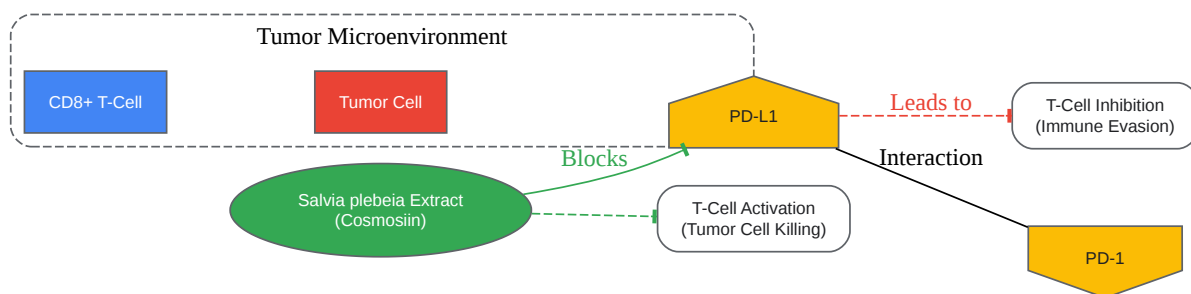
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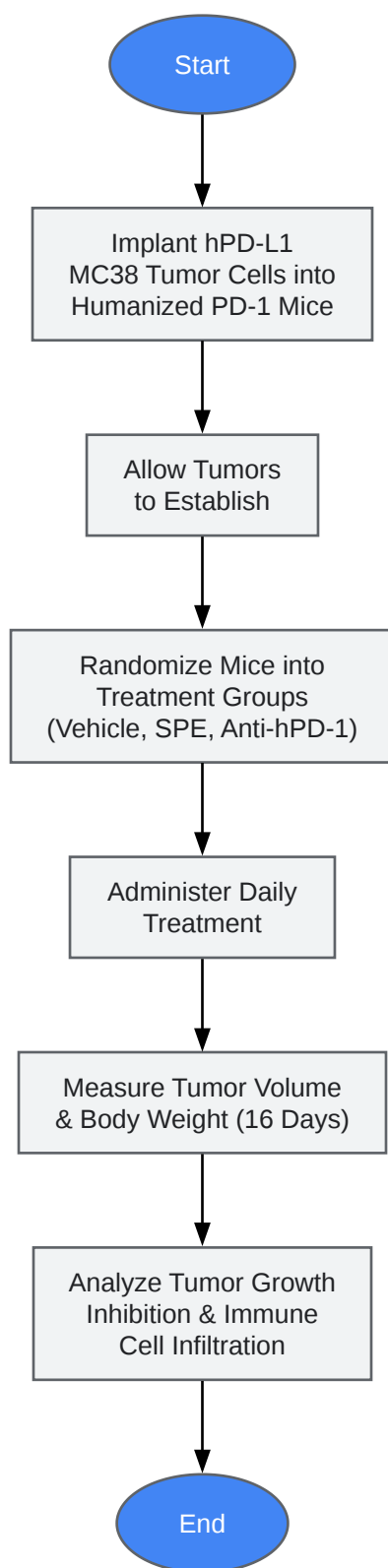
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## Signaling Pathways

The anti-inflammatory effects of *Salvia plebeia* constituents, such as Nepetoidin B, are mediated through the modulation of key signaling pathways. Nepetoidin B has been shown to inhibit the NF- $\kappa$ B pathway, which reduces the expression of pro-inflammatory cytokines, and activate the Nrf2/HO-1 pathway, which enhances the antioxidant defense system.[4]







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## References

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